

Essential Safety and Logistical Information for Handling 2-Ethoxytetrahydrofuran

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Compound of Interest

Compound Name: 2-Ethoxytetrahydrofuran

Cat. No.: B085397

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **2-Ethoxytetrahydrofuran** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risks and ensure a safe laboratory environment.

Chemical Properties and Hazards

2-Ethoxytetrahydrofuran is a flammable liquid that requires careful handling to prevent ignition and exposure.^{[1][2]} It is classified as a flammable liquid and may cause skin and eye irritation.^[3]

Property	Value
CAS Number	13436-46-9[1][4]
Molecular Formula	C6H12O2[4]
Molecular Weight	116.16 g/mol [1]
Boiling Point	170-172 °C[1][5]
Density	0.908 g/mL at 25 °C[1][5]
Flash Point	16 °C (60.8 °F) - closed cup[1]
GHS Pictogram	GHS02 (Flammable)[1]
Hazard Statements	H225: Highly flammable liquid and vapor[1]
Precautionary Statements	P210, P233, P240, P241, P242, P243[1]

Personal Protective Equipment (PPE)

The following PPE is essential to ensure the safety of personnel handling **2-Ethoxytetrahydrofuran**.

PPE Category	Specific Recommendations	Rationale
Eye and Face Protection	Safety goggles with side-shields or a face shield.[3][6]	Protects against chemical splashes and vapors.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene are suitable).[2][7][8] Impervious clothing or a lab coat.[3]	Prevents skin contact, which can cause irritation.[3]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [6] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge (e.g., type ABEK) should be used.[1]	Minimizes inhalation of potentially harmful vapors.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for minimizing the risks associated with **2-Ethoxytetrahydrofuran**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible.[3]
- Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[9]
- Ground and bond all containers and receiving equipment to prevent static discharge.[2]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

- Inspect gloves for any signs of damage or degradation before use.[\[6\]](#)

3. Chemical Handling:

- Conduct all transfers and manipulations of **2-Ethoxytetrahydrofuran** within a chemical fume hood.
- Use only non-sparking tools.[\[2\]](#)
- Keep containers tightly closed when not in use to minimize vapor release.[\[2\]](#)

4. Post-Handling:

- After handling, wash hands thoroughly with soap and water.
- Clean the work area to remove any potential contamination.
- Properly remove and dispose of contaminated gloves and other disposable PPE.

Disposal Plan: Waste Management and Decontamination

Proper disposal of **2-Ethoxytetrahydrofuran** and associated contaminated materials is critical to prevent environmental contamination and ensure safety.

1. Waste Collection:

- Collect all waste containing **2-Ethoxytetrahydrofuran**, including contaminated absorbents and PPE, in a designated, properly labeled, and sealed hazardous waste container.[\[6\]](#)[\[10\]](#)
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Labeling and Storage:

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**2-Ethoxytetrahydrofuran**".[\[11\]](#)

- Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.[\[6\]](#)

3. Arranging for Disposal:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.[\[12\]](#) Do not attempt to dispose of this chemical down the drain or in regular trash.[\[10\]](#)

Emergency Procedures: Spill and Exposure Management

In the event of a spill or personnel exposure, immediate and appropriate action is necessary.

Spill Cleanup Protocol

For a small spill (<100 mL):

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don the appropriate PPE, including respiratory protection if vapors are significant.
- Contain and Absorb: Cover the spill with an inert, non-combustible absorbent material such as vermiculite, sand, or a commercial spill pillow.[\[1\]](#)[\[13\]](#)
- Collect: Using non-sparking tools, carefully scoop the absorbed material into a sealable hazardous waste container.
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Dispose: Collect all contaminated cleaning materials in the hazardous waste container. Seal, label, and arrange for disposal through your EHS office.

For a large spill (>100 mL):

- Evacuate Immediately: Evacuate the laboratory and close the doors.

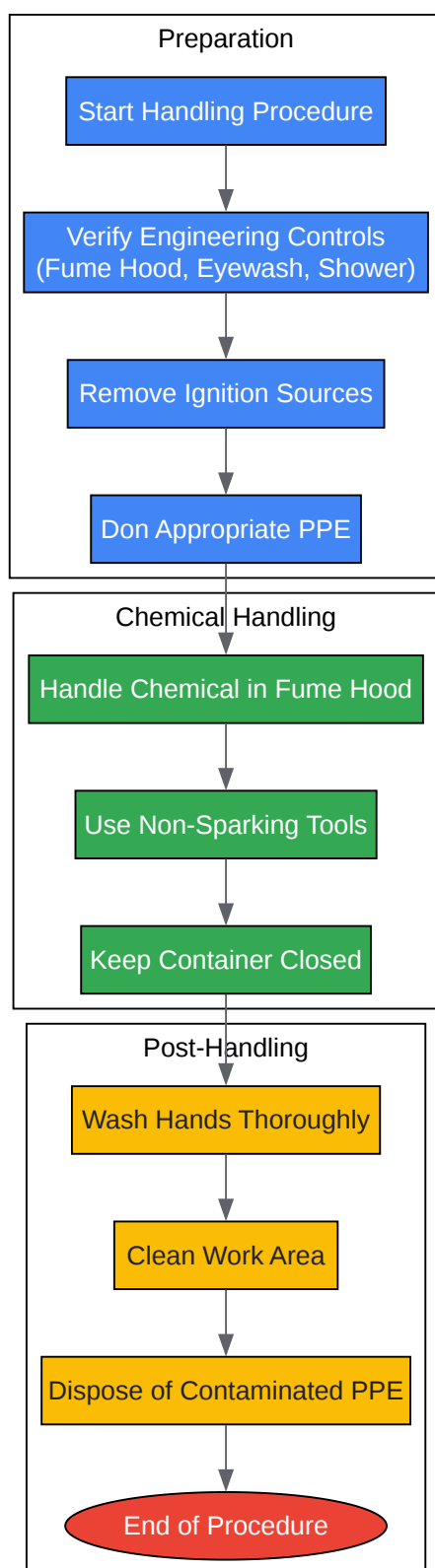
- **Alert Authorities:** Activate the fire alarm and notify your institution's emergency response team and EHS office from a safe location.
- **Do Not Attempt to Clean:** Do not attempt to clean up a large spill unless you are trained and equipped to do so.

Personnel Exposure Protocol

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[13\]](#) Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[\[13\]](#) Seek medical attention if irritation develops or persists.
- **Inhalation:** Move the affected person to fresh air immediately.[\[13\]](#) If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[\[13\]](#) Rinse the mouth with water and seek immediate medical attention.

Visual Guides

To further clarify the procedural workflows, the following diagrams illustrate the key decision-making processes for handling **2-Ethoxytetrahydrofuran** safely.



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Caption: Workflow for the safe handling of **2-Ethoxytetrahydrofuran**.

Caption: Decision tree for responding to a **2-Ethoxytetrahydrofuran** spill.

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